

# Essential Safety and Disposal Guidance for MS15 (Siquira Neutral Multi Surface Cleaner)

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## Compound of Interest

Compound Name: MS15

Cat. No.: B10830973

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For laboratory personnel, including researchers, scientists, and drug development professionals, adherence to proper safety protocols is paramount when handling any chemical substance. This document provides immediate and essential safety, handling, and disposal information for **MS15**, a neutral multi-surface detergent cleaner.

## Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS), **MS15** is not classified as a hazardous substance. However, direct contact may cause minor eye and skin irritation.<sup>[1]</sup> Therefore, the use of appropriate Personal Protective Equipment (PPE) is recommended as a standard laboratory practice to minimize exposure and ensure safety.

Recommended Personal Protective Equipment (PPE) for Routine Handling:

PPE Category	Item	Specifications
Eye Protection	Safety glasses or goggles	Should be worn to prevent accidental splashes to the eyes.
Hand Protection	Nitrile or latex gloves	Recommended to prevent potential minor skin irritation.
Body Protection	Laboratory coat	Standard practice to protect clothing and skin.

Note: For situations involving large spills or firefighting, more extensive PPE is required, including a self-contained breathing apparatus and full protective clothing.[\[1\]](#)

## Handling and Storage Procedures

Proper handling and storage are crucial for maintaining a safe laboratory environment.

- Handling: Avoid direct contact with eyes. In case of eye contact, rinse cautiously with water for several minutes.[\[1\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials. Keep containers tightly closed when not in use.

## Accidental Release and Disposal Measures

In the event of a spill or for routine disposal, the following procedures should be followed.

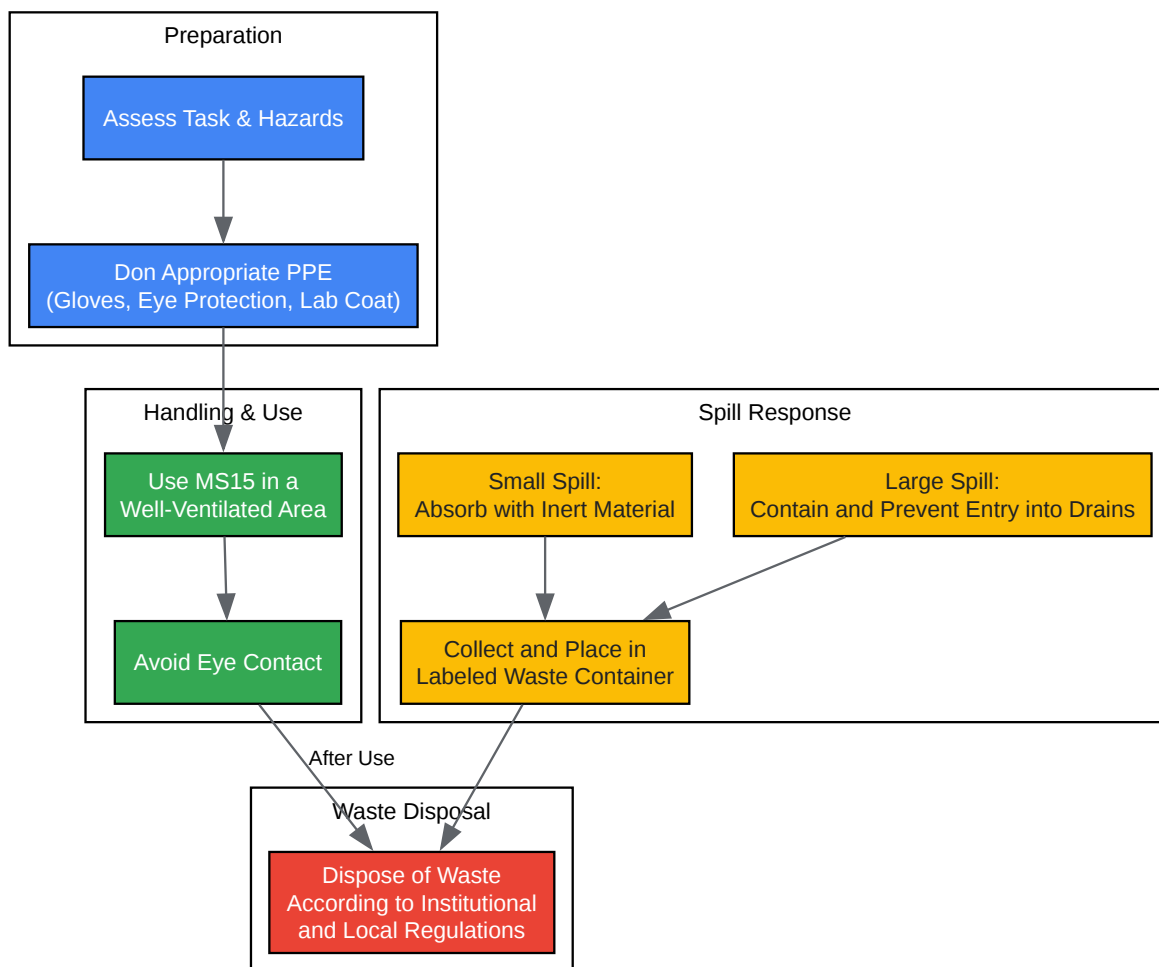
- Spills: For small spills, absorb the liquid with an inert material (e.g., sand, earth) and place it in a suitable container for disposal. For large spills, prevent the product from entering drains and watercourses.
- Disposal: Dispose of contents and containers in accordance with local, regional, national, and international regulations.[\[1\]](#)

## First Aid Measures

Exposure Route	First Aid Procedure
Eyes	Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists. <a href="#">[1]</a>
Skin	Flush exposed area with copious amounts of soap and water. <a href="#">[1]</a>
Inhalation	If inhaled, remove to fresh air. If not breathing, begin artificial respiration. If breathing is difficult, give oxygen. Get medical attention. <a href="#">[1]</a>
Ingestion	Induce vomiting by giving 2 glasses of water and placing a finger down the throat. Seek medical attention. <a href="#">[1]</a>

## Workflow for Safe Handling and Disposal of MS15

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **MS15** in a laboratory setting.



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*Workflow for Safe Handling and Disposal of **MS15**.*

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## References

- 1. d4iqe7beda780.cloudfront.net [d4iqe7beda780.cloudfront.net]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for MS15 (Siquira Neutral Multi Surface Cleaner)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10830973#personal-protective-equipment-for-handling-ms15]

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